

Interpreting unexpected results in Vimentin-IN-1 experiments

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Compound of Interest

Compound Name: Vimentin-IN-1

Cat. No.: B10855065

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Vimentin-IN-1 Experiments: Technical Support Center

Welcome to the technical support center for **Vimentin-IN-1**, a selective, orally active anticancer agent that targets the vimentin intermediate filament protein. This guide provides answers to frequently asked questions and troubleshooting advice for unexpected results in your experiments.

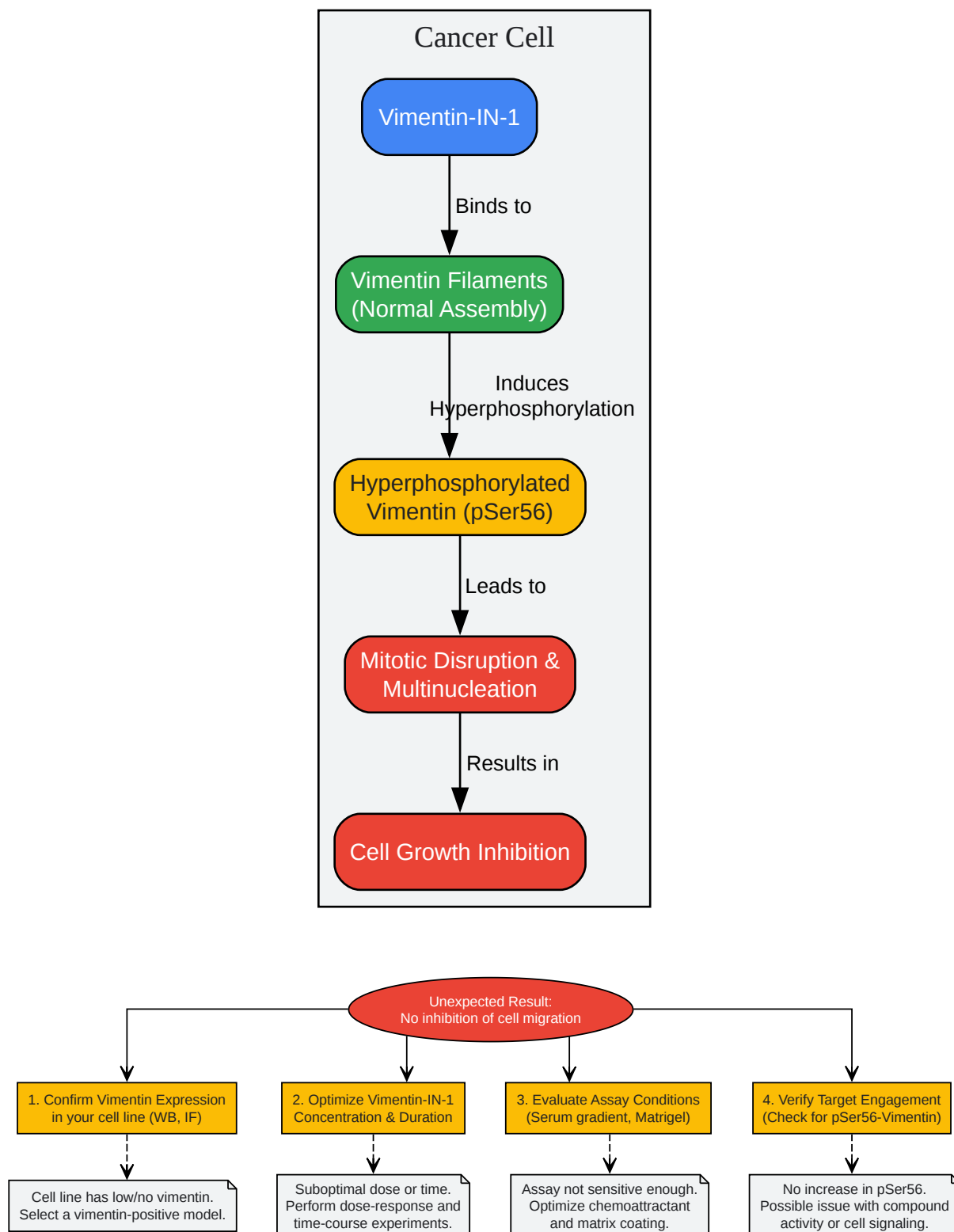
Section 1: Compound Characteristics and Handling

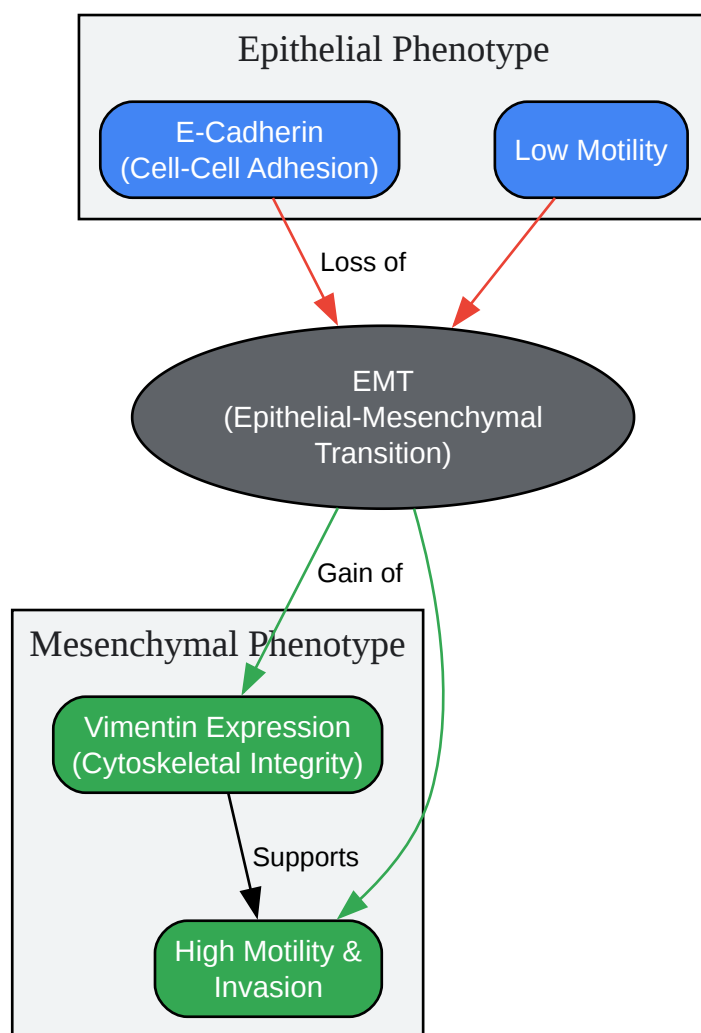
This section covers the fundamental properties of **Vimentin-IN-1**, including its mechanism of action, solubility, and recommended handling procedures.

FAQ 1: What is the mechanism of action for Vimentin-IN-1?

Vimentin-IN-1 is a derivative of a small molecule known as FiVe1.^{[1][2]} It acts as a selective anticancer agent by binding to the type III intermediate filament protein, vimentin.^{[1][3]} This binding event induces hyperphosphorylation of vimentin at the Serine 56 (Ser56) residue.^[1] The consequence in transformed, vimentin-expressing mesenchymal cancer cells is a disruption of mitosis, leading to the formation of multinucleated cells and inhibition of cell growth.

Diagram: Proposed Mechanism of Vimentin-IN-1 Action





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References

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